

# Butylparaben-13C6: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: Butylparaben-13C6

Cat. No.: B590557

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## Introduction

**Butylparaben-13C6** is a stable isotope-labeled form of Butylparaben, an antimicrobial preservative commonly used in cosmetics, pharmaceuticals, and food products. The incorporation of six Carbon-13 atoms in the benzene ring makes it a valuable internal standard for quantitative analysis in various research applications, particularly in pharmacokinetic and metabolic studies. While the isotopic labeling does not significantly alter the chemical and toxicological properties from its unlabeled counterpart, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals. This technical guide provides an in-depth overview of the safety data for **Butylparaben-13C6**, compiled from available safety data sheets (SDS) and toxicological reviews of Butylparaben.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Butylparaben-13C6** is presented below. These properties are essential for safe handling, storage, and use in experimental settings.

Property	Value
Chemical Name	Butyl 4-hydroxybenzoate-(ring-13C6)
CAS Number	1416711-53-9
Molecular Formula	C <sub>5</sub> <sup>13</sup> C <sub>6</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	200.18 g/mol
Appearance	White crystalline powder
Melting Point	68-70 °C
Boiling Point	156-157 °C at 4.7 hPa
Solubility	Slightly soluble in water; soluble in alcohol, ether, and chloroform
Flash Point	181 °C

## Hazard Identification and Classification

Butylparaben is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin and eye irritation.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage

GHS Pictograms:

 Corrosion  Exclamation Mark

Signal Word: Danger

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- Response:
  - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1]

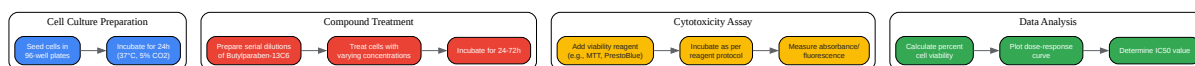
## Toxicological Information

The toxicological data for Butylparaben provides insights into its potential health effects. While it has low acute toxicity, chronic exposure and its potential as an endocrine disruptor are areas of ongoing research.

Toxicological Endpoint	Result
Acute Oral Toxicity (LD50)	Not available for Butylparaben-13C6. For Butylparaben, it is considered to have low acute toxicity.
Skin Irritation	Causes skin irritation.[1]
Eye Irritation	Causes serious eye damage.[1]
Sensitization	Not expected to be a skin sensitizer.
Carcinogenicity	Not classified as a carcinogen.
Mutagenicity	Not classified as a mutagen.
Reproductive Toxicity	Some studies suggest potential reproductive effects at high doses, but the relevance to human exposure is debated.[2]
Endocrine Disruption	Suspected endocrine disruptor.[1]

## Experimental Protocols

Detailed experimental protocols for assessing the safety of parabens are extensive. Below is a generalized workflow for an in vitro cytotoxicity assay, a common method to evaluate the toxic potential of a compound on cultured cells.

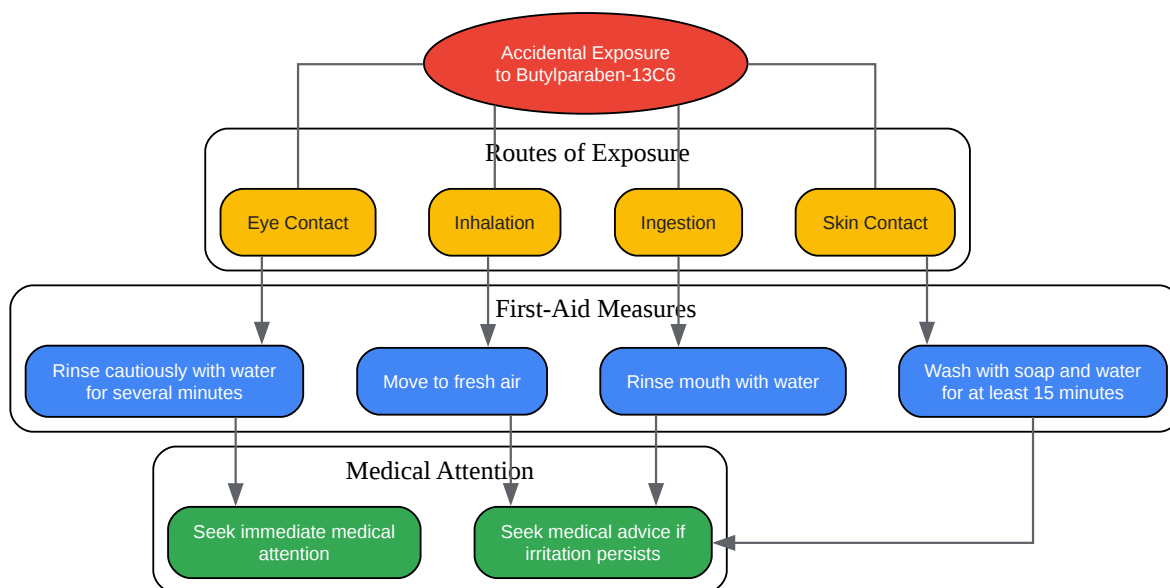


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**Caption:** A generalized workflow for an in vitro cytotoxicity assay.

## Signaling Pathways and Logical Relationships

The following diagram illustrates a logical workflow for handling an accidental exposure to **Butylparaben-13C6** in a laboratory setting, based on standard first-aid procedures.



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**Caption:** Hazard response workflow for accidental exposure.

## Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid dust formation. Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, gloves, and a lab coat.[1][3]
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.[4]

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.

## Disposal Considerations

Dispose of waste material in accordance with local, regional, and national regulations. Do not dispose of with household waste.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Researchers should always consult the specific SDS provided by the manufacturer before handling **Butylparaben-13C6**. The information provided is based on the safety data of unlabeled Butylparaben and is believed to be accurate at the time of publication.

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